

An In-depth Technical Guide to 1-Methyl-2-oxopyrrolidine-3-carboxylic Acid

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Compound of Interest

Compound Name: 1-Methyl-2-oxopyrrolidine-3-carboxylic acid

Cat. No.: B1284075

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CAS Number: 30932-84-4

This technical guide provides a comprehensive overview of **1-Methyl-2-oxopyrrolidine-3-carboxylic acid**, a heterocyclic compound of interest to researchers and professionals in the fields of organic synthesis and drug discovery. While specific experimental data for this compound is limited in publicly available literature, this guide consolidates available information and provides context based on related chemical structures.

Chemical and Physical Properties

Quantitative data for **1-Methyl-2-oxopyrrolidine-3-carboxylic acid** is primarily available from chemical suppliers. A summary of its key properties is presented below.

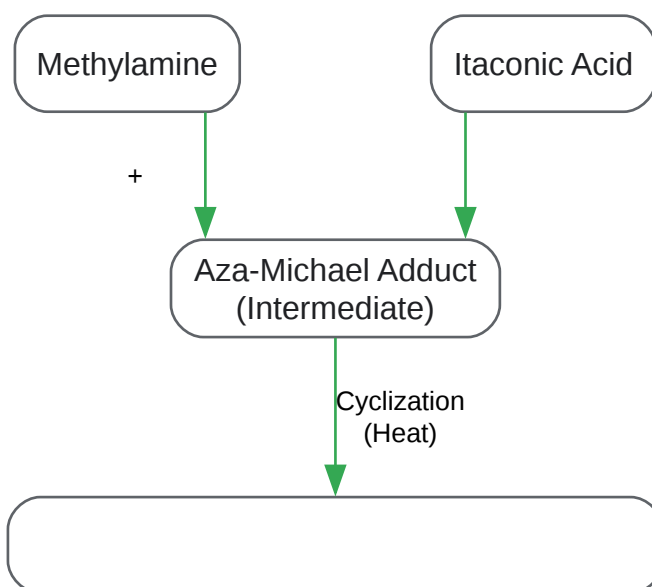
Property	Value	Source
CAS Number	30932-84-4	J&K Scientific[1], BLD Pharm[2]
Molecular Formula	C ₆ H ₉ NO ₃	J&K Scientific[1]
Molecular Weight	143.14 g/mol	J&K Scientific[1]
IUPAC Name	1-methyl-2-oxopyrrolidine-3-carboxylic acid	J&K Scientific[1]
SMILES	<chem>CN1CCC(C1=O)C(=O)O</chem>	J&K Scientific[1]
InChI Key	LRQXSOWYUQJAOH-UHFFFAOYSA-N	J&K Scientific[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **1-Methyl-2-oxopyrrolidine-3-carboxylic acid** are not extensively described in peer-reviewed literature. However, based on the synthesis of structurally similar compounds, a plausible synthetic route can be proposed. The synthesis of various N-substituted 5-oxopyrrolidine-3-carboxylic acids often involves the aza-Michael addition of a primary amine to itaconic acid.[3][4]

Proposed Synthetic Pathway

A potential synthesis for **1-Methyl-2-oxopyrrolidine-3-carboxylic acid** could involve the reaction of methylamine with itaconic acid. This reaction would proceed via a Michael addition followed by cyclization to form the pyrrolidone ring.



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Proposed synthesis of **1-Methyl-2-oxopyrrolidine-3-carboxylic acid**.

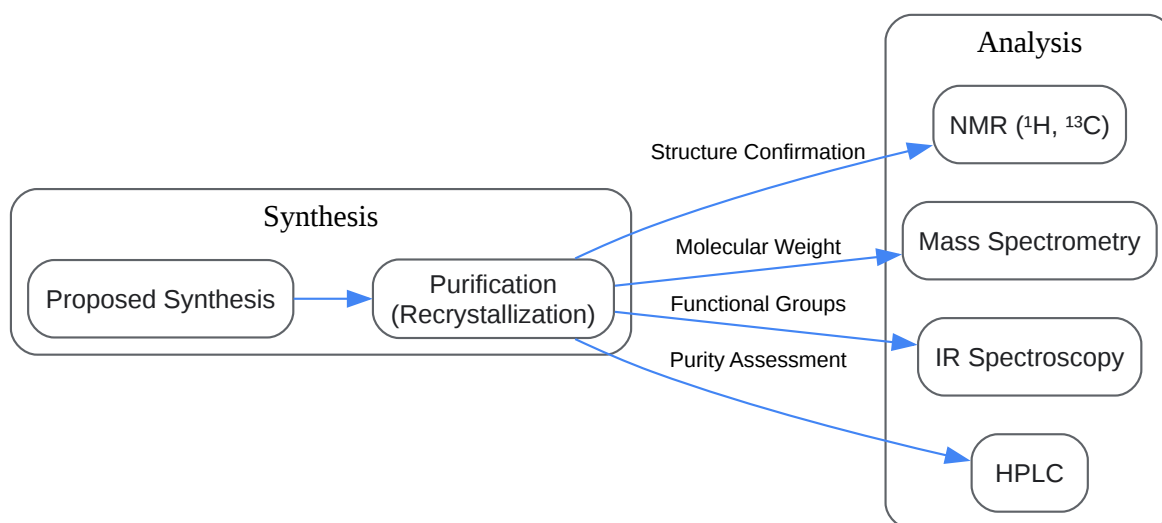
General Experimental Protocol for N-Substituted 5-Oxopyrrolidine-3-carboxylic Acid Synthesis (Adapted from related syntheses)[3][4]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve itaconic acid in a suitable solvent, such as water or a high-boiling point alcohol.
- **Addition of Amine:** Add an equimolar amount of methylamine to the solution. The addition may be performed at room temperature or under cooling, depending on the reactivity.
- **Reaction:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After completion, cool the reaction mixture to room temperature. If a precipitate forms, it can be collected by filtration. If no precipitate forms, the solvent is removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system to yield the final product.

Analytical Methods

The characterization of **1-Methyl-2-oxopyrrolidine-3-carboxylic acid** would typically involve a combination of spectroscopic and chromatographic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be crucial for confirming the structure, including the presence of the N-methyl group, the pyrrolidone ring protons, and the carboxylic acid proton.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as the carboxylic acid O-H and C=O stretches, and the amide C=O stretch of the lactam.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound. A reversed-phase column with a mobile phase consisting of a mixture of water and a polar organic solvent (e.g., acetonitrile or methanol) with an acidic modifier (e.g., formic acid or trifluoroacetic acid) would be a suitable starting point.



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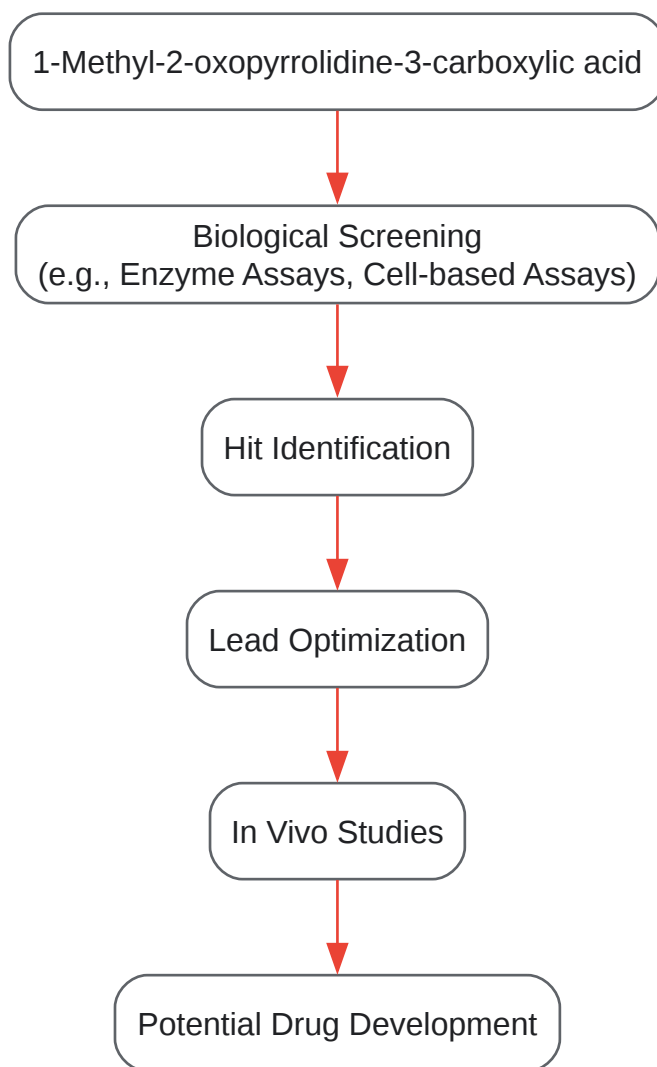
General experimental and analytical workflow.

Biological Significance and Signaling Pathways

There is currently no specific information in the scientific literature regarding the biological activity or the involvement of **1-Methyl-2-oxopyrrolidine-3-carboxylic acid** in any signaling pathways.

Research on structurally related pyrrolidine carboxamides has shown that this chemical scaffold can exhibit inhibitory activity against enzymes such as the enoyl acyl carrier protein reductase (InhA) from *Mycobacterium tuberculosis*. This suggests that derivatives of 2-oxopyrrolidine-3-carboxylic acid could be explored for their potential as antimicrobial agents. However, it is important to emphasize that this is an extrapolation and not direct evidence of the activity of the title compound.

Given the lack of specific data, a diagram illustrating a known signaling pathway for this compound cannot be provided. Instead, a logical diagram representing the general process of investigating the biological activity of a novel compound is presented below.



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Logical workflow for biological activity investigation.

Conclusion

1-Methyl-2-oxopyrrolidine-3-carboxylic acid is a chemical entity with a defined structure and CAS number. While detailed experimental and biological data are scarce, this guide provides a framework for its potential synthesis, analysis, and avenues for future research. The information presented here, based on the properties of related compounds, can serve as a valuable starting point for scientists and researchers interested in exploring the chemistry and potential applications of this molecule. Further research is warranted to fully elucidate its properties and biological functions.

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